

# Pigment Yellow 155 chemical structure and properties

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## Compound of Interest

Compound Name: *Pigment Yellow 155*

Cat. No.: *B3429796*

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## An In-depth Technical Guide to Pigment Yellow 155

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and experimental methodologies related to **Pigment Yellow 155** (C.I. 200310), a high-performance organic pigment.

## Chemical Structure and Identification

**Pigment Yellow 155** is chemically classified as a disazo pigment.<sup>[1]</sup> Its molecular structure consists of a central phenylene diamine core linked to two acetoacetyl groups, which are in turn coupled with two substituted phenylazo groups. This complex structure is responsible for its characteristic bright, greenish-yellow hue and excellent stability.

IUPAC Name: Tetramethyl 2,2'-[1,4-phenylenebis[imino(1-acetyl-2-oxo-2,1-ethanediyl)azo]]bis(terephthalate)<sup>[2]</sup>

Synonyms: C.I. **Pigment Yellow 155**, PY 155, Fast Yellow 4GP, Sandorin Yellow 4G, Yellow 4GD<sup>[2][3]</sup>

Chemical Formula: C<sub>34</sub>H<sub>32</sub>N<sub>6</sub>O<sub>12</sub><sup>[4]</sup>

Molecular Weight: 716.65 g/mol [\[1\]](#)

CAS Number: 68516-73-4[\[1\]](#)

EC Number: 271-176-6[\[4\]](#)

## Physicochemical Properties

**Pigment Yellow 155** is a brilliant yellow powder known for its excellent resistance properties and good performance in various systems.[\[5\]](#) It is a biologically active chemical and is noted for its good heat resistance and light resistance.[\[6\]](#) The pigment is an opaque, greenish-yellow with excellent bleed resistance, lightfastness, good rheology, and weathering properties, making it suitable for coating applications.[\[6\]](#) It is considered a high-performance organic pigment used in a wide range of industrial applications.[\[6\]](#)

Table 1: General Physicochemical Properties of **Pigment Yellow 155**

Property	Value	References
Appearance	Greenish Yellow Powder	<a href="#">[7]</a>
Density (g/cm <sup>3</sup> )	1.2 - 1.80	<a href="#">[4]</a> <a href="#">[8]</a>
Specific Surface Area (m <sup>2</sup> /g)	30 - 50	<a href="#">[4]</a> <a href="#">[9]</a>
Oil Absorption ( g/100g )	35 - 70	<a href="#">[7]</a> <a href="#">[10]</a>
pH Value	5.0 - 8.0	<a href="#">[7]</a> <a href="#">[8]</a>
Moisture Content (%)	≤ 1.5	<a href="#">[5]</a> <a href="#">[10]</a>
Water Soluble Matter (%)	≤ 2.5	<a href="#">[5]</a>
Heat Stability (°C)	Up to 300	<a href="#">[3]</a> <a href="#">[4]</a>

## Fastness and Resistance Properties

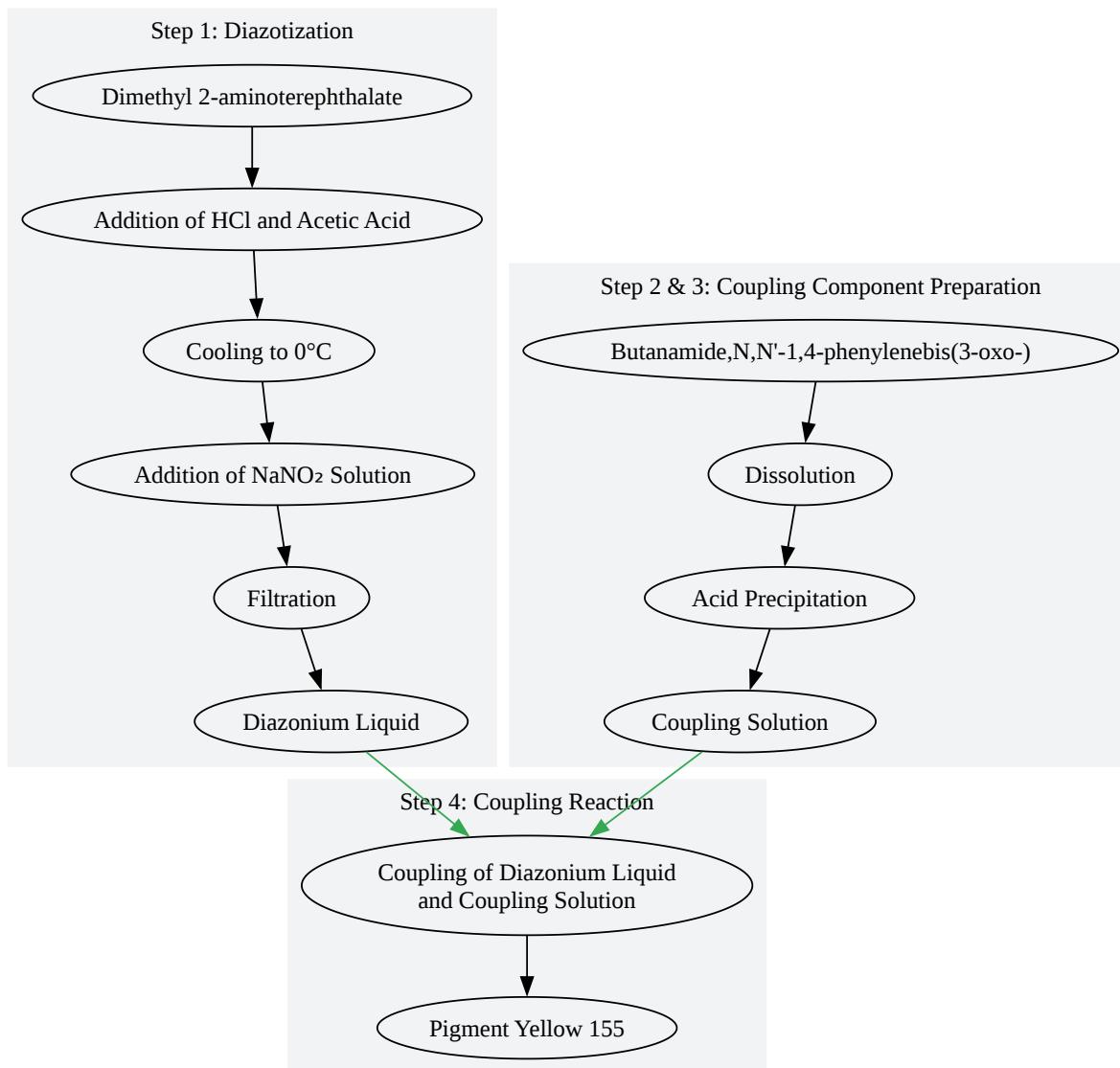
**Pigment Yellow 155** exhibits high resistance to various environmental and chemical factors, contributing to its durability in demanding applications.

Table 2: Fastness and Resistance Properties of **Pigment Yellow 155** (Rated on a scale of 1-5 or 1-8, where the higher number indicates better fastness)

Property	Rating	References
Light Fastness (Full Shade)	7 - 8	[8][11]
Light Fastness (Tint Tone)	7	[11]
Weather Resistance	5	[8]
Acid Resistance	5	[5][9]
Alkali Resistance	4 - 5	[4][9]
Water Resistance	5	[10]
Soap Resistance	4 - 5	[5][9]
Alcohol Resistance	5	[5][9]
Ester Resistance	5	[5][9]
Benzene Resistance	4 - 5	[9]
Ketone Resistance	4 - 5	[9]
Xylene Resistance	4 - 5	[11]
MEK Resistance	4	[11]
Bleeding Resistance	4 - 5	[5][9]
Migration Resistance	5	[5]

## Experimental Protocols

A general manufacturing method for **Pigment Yellow 155** involves a multi-step diazotization and coupling reaction.[1][12]

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